

Solubility Profile of Butyl Diphenyl Phosphate in Organic Solvents: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Butyl diphenyl phosphate*

Cat. No.: *B1265594*

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This technical guide provides a comprehensive overview of the solubility characteristics of **butyl diphenyl phosphate** in various organic solvents. Due to the limited availability of quantitative data in publicly accessible literature, this document focuses on providing a framework for understanding and determining the solubility of this compound. It includes the sparse available data, a detailed experimental protocol for solubility determination, and a logical workflow for this process.

Introduction to Butyl Diphenyl Phosphate

Butyl diphenyl phosphate (CAS No. 2752-95-6) is an organophosphate ester. It is important to distinguish it from related compounds such as tert-butylphenyl diphenyl phosphate and dibutyl phenyl phosphate, as their physical and chemical properties, including solubility, can differ significantly. **Butyl diphenyl phosphate** is a colorless oil-like substance and finds use as a flame retardant and plasticizer.^[1] Its molecular structure influences its interaction with various solvents.

Quantitative Solubility Data

Quantitative solubility data for **butyl diphenyl phosphate** in a wide range of organic solvents is not extensively reported in scientific literature. The available information is summarized in the table below. Researchers are encouraged to determine solubility in their specific solvent systems using the experimental protocols outlined in this guide.

Solvent	Chemical Formula	Solubility	Temperature (°C)
Chloroform	CHCl ₃	Slightly Soluble[1]	Not Specified
Methanol	CH ₃ OH	Slightly Soluble[1]	Not Specified
Water	H ₂ O	< 0.2 g/L[1]	25

Note: "Slightly soluble" is a qualitative description and indicates that the solute has a low but not negligible solubility in the solvent.

For the related compound, dibutyl phenyl phosphate (CAS No. 2528-36-1), the following data is available:

Solvent	Chemical Formula	Solubility	Temperature (°C)
Chloroform	CHCl ₃	Slightly Soluble[2]	Not Specified
Methanol	CH ₃ OH	Slightly Soluble[2]	Not Specified
Water	H ₂ O	96.0 mg/L[3][4]	25

Experimental Protocol: Determination of Solubility via the Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the solubility of a substance in a given solvent.[5][6][7] The following protocol is a generalized procedure suitable for determining the solubility of a liquid solute, such as **butyl diphenyl phosphate**, in an organic solvent.

Materials

- **Butyl diphenyl phosphate** (solute)
- Organic solvent of interest (e.g., ethanol, acetone, ethyl acetate, etc.)
- Glass flasks or vials with airtight stoppers

- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance
- Volumetric flasks and pipettes
- Centrifuge (optional)
- Syringe filters (chemically compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for concentration analysis

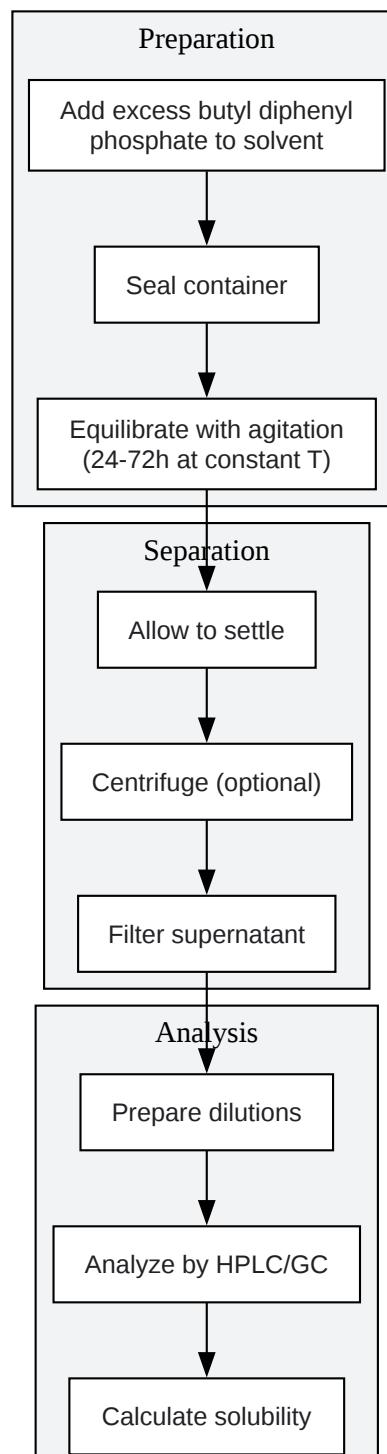
Procedure

- Preparation of a Saturated Solution:
 - Add an excess amount of **butyl diphenyl phosphate** to a glass flask containing a known volume of the organic solvent. The excess solute ensures that the solution reaches saturation.
 - Seal the flask tightly to prevent solvent evaporation.
 - Place the flask in an orbital shaker or on a magnetic stirrer in a temperature-controlled environment (e.g., a water bath or incubator).
 - Agitate the mixture for a sufficient period to allow it to reach equilibrium. This can range from 24 to 72 hours, depending on the solvent and the solute.[6][8]
- Separation of Undissolved Solute:
 - After the equilibration period, cease agitation and allow the solution to stand undisturbed for several hours to allow the undissolved solute to settle.
 - To ensure complete separation of the undissolved solute, the saturated solution can be centrifuged.[5]

- Carefully withdraw an aliquot of the clear supernatant using a pipette. To remove any remaining suspended micro-droplets, pass the aliquot through a chemically resistant syringe filter.[5]
- Quantification of Solute Concentration:
 - Accurately dilute the filtered saturated solution with the same organic solvent to a concentration that falls within the linear range of the analytical instrument.
 - Analyze the diluted solution using a calibrated HPLC or GC method to determine the precise concentration of **butyl diphenyl phosphate**.
 - The solubility is then calculated from the measured concentration and the dilution factor, and is typically expressed in units of g/L, mg/mL, or mol/L.

Experimental Workflow and Logical Relationships

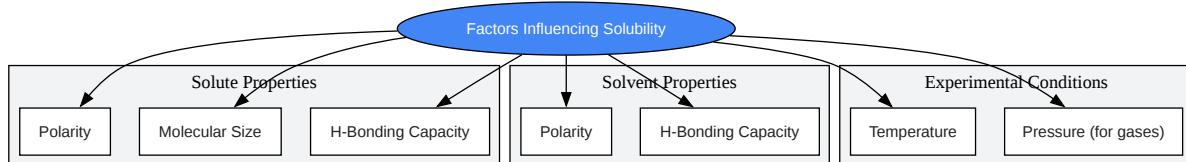
The following diagrams illustrate the logical workflow for determining the solubility of **butyl diphenyl phosphate**.



Result: Quantitative Solubility

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Caption: Experimental workflow for solubility determination.

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Caption: Key factors that influence solubility.

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